

Sourcing and Handling of a Certified Vogeloside Analytical Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: Vogeloside

Cat. No.: B593598

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the sourcing, handling, and utilization of a certified **Vogeloside** analytical standard. These guidelines are intended to ensure the integrity and proper use of the standard in research and drug development applications.

Sourcing of Certified Vogeloside Analytical Standard

A certified analytical standard of **Vogeloside** is crucial for accurate quantification and identification in experimental work. The following suppliers have been identified as potential sources for **Vogeloside** (CAS No. 60077-47-6)[1]. It is recommended to request a Certificate of Analysis (CoA) from the supplier to ensure the purity and identity of the standard.

Supplier	Product Name	Purity/Grade	Catalog Number
Aschem GmbH	Vogeloside	≥98% (Analytical/ACS)	Not specified
MedChemExpress (MCE)	Vogeloside / epi- Vogeloside	Pharma, Technical	HY-N3839 (for epi- Vogeloside)

Note: Researchers should verify the specific isomeric form of **Vogeloside** provided by the supplier to ensure it is appropriate for their research needs.

Handling and Storage of Vogeloside Analytical Standard

Proper handling and storage are critical to maintain the stability and integrity of the **Vogeloside** analytical standard. As a flavonoid glycoside, **Vogeloside** is susceptible to degradation from light, temperature fluctuations, and microbial contamination.

Initial Receipt and Inspection

Upon receipt of the analytical standard, visually inspect the packaging for any signs of damage. The container should be tightly sealed. Review the accompanying Certificate of Analysis to confirm the identity, purity, and storage recommendations.

Storage Conditions

For long-term storage, it is recommended to store the solid, neat **Vogeloside** standard at -20°C or -80°C in a light-protected, airtight container. For short-term storage, 4°C is acceptable for the solid standard. Once in solution, storage conditions become more critical.

Storage Type	Temperature	Conditions
Long-term (solid)	-20°C or -80°C	Airtight container, protected from light
Short-term (solid)	4°C	Airtight container, protected from light
Stock Solution	-20°C or -80°C	Aliquoted in small volumes, protected from light
Working Solutions	4°C	Use within a few days, protected from light

Note: Avoid repeated freeze-thaw cycles of stock solutions by preparing single-use aliquots.

Experimental Protocols

Preparation of Stock and Working Standard Solutions

Materials:

- Certified **Vogeloside** analytical standard
- HPLC-grade or LC-MS grade solvents (e.g., methanol, acetonitrile, DMSO)
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Micropipettes

Protocol for a 1 mg/mL Stock Solution:

- Allow the vial containing the solid **Vogeloside** standard to equilibrate to room temperature before opening to prevent condensation.
- Accurately weigh the required amount of **Vogeloside** using a calibrated analytical balance.
- Transfer the weighed standard to a volumetric flask.
- Add a small amount of the chosen solvent (e.g., methanol) to dissolve the standard completely. Sonication may be used to aid dissolution.
- Once dissolved, bring the solution to the final volume with the solvent.
- Mix the solution thoroughly by inversion.
- Transfer the stock solution into amber vials or wrap clear vials with aluminum foil to protect from light.
- Label the vials clearly with the compound name, concentration, solvent, and preparation date.
- Store at -20°C or -80°C.

Preparation of Working Solutions: Prepare working standard solutions by diluting the stock solution with the appropriate mobile phase or solvent to the desired concentrations for calibration curves or other experiments.

HPLC and LC-MS/MS Analysis

While a specific, validated method for **Vogeloside** is not readily available in the searched literature, a general approach for the analysis of flavonoid glycosides by HPLC or LC-MS/MS can be adapted. The following is a proposed starting method.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with a UV or Diode Array Detector (DAD)
- Liquid Chromatography-Mass Spectrometry (LC-MS/MS) system with an electrospray ionization (ESI) source

Chromatographic Conditions (Starting Point):

Parameter	Recommended Condition
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.9 μ m)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Start with a low percentage of B, increase linearly to elute the compound, followed by a wash and re-equilibration step.
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	30 - 40°C
Injection Volume	1 - 10 μ L
UV Detection	Monitor at the λ_{max} of Vogeloside (to be determined experimentally)

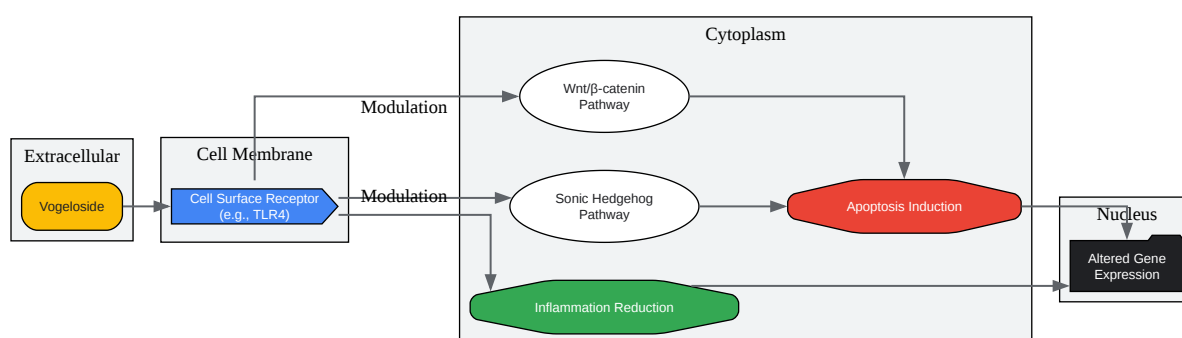
Mass Spectrometry Conditions (for LC-MS/MS):

- Ionization Mode: Electrospray Ionization (ESI), likely in negative ion mode for flavonoid glycosides.
- Scan Mode: Multiple Reaction Monitoring (MRM) for quantification, using precursor and product ions specific to **Vogeloside**. Full scan mode can be used for initial identification.

Potential Signaling Pathways of Vogeloside (Hypothetical)

Direct experimental evidence for the signaling pathways modulated by **Vogeloside** is limited in the available literature. However, based on the known biological activities of structurally similar flavonoid glycosides, such as Hyperoside, a hypothetical model of **Vogeloside**'s potential cellular effects can be proposed. Hyperoside has been shown to exhibit anti-cancer and anti-inflammatory properties by modulating various signaling pathways[2][3].

The following diagram illustrates a hypothetical signaling pathway for **Vogeloside**, drawing parallels with the known mechanisms of Hyperoside.

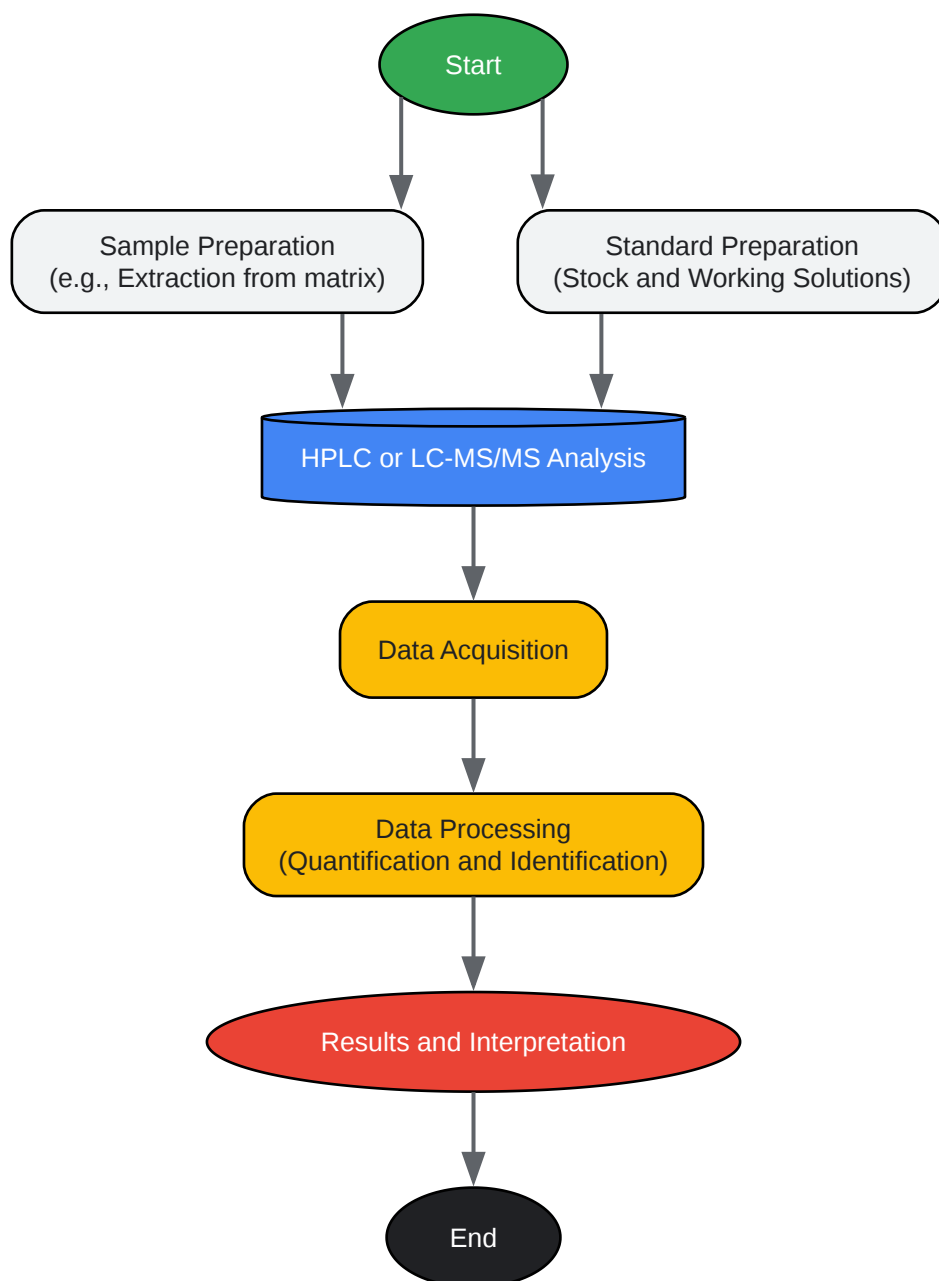


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Caption: Hypothetical signaling pathway of **Vogeloside** based on related compounds.

Experimental Workflow Diagram

The following diagram outlines a typical experimental workflow for the analysis of **Vogeloside** in a biological matrix.



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Caption: General experimental workflow for **Vogeloside** analysis.

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References

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